

# An In-depth Technical Guide on the Physicochemical Properties of Pure Vernodalin

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## Compound of Interest

Compound Name: Vernodalin

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This technical guide provides a comprehensive overview of the physicochemical properties of **vernodalin**, a sesquiterpene lactone of significant interest for its therapeutic potential. Due to the limited availability of detailed experimental data for pure **vernodalin** in published literature, this guide also includes extensive data on the closely related and well-characterized compound, **vernodalinol**, for comparative purposes.

## Core Physicochemical Properties

**Vernodalin** is a naturally occurring sesquiterpene lactone found in plants of the Vernonia genus, notably Vernonia amygdalina.<sup>[1][2]</sup> Its chemical structure and fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>20</sub> O <sub>7</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	360.36 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	[(3aR,4S,5aR,9aR,9bR)-5a-ethenyl-3,9-dimethylidene-2,8-dioxo-3a,4,5,6,9a,9b-hexahydrofuro[2,3-f]isochromen-4-yl] 2-(hydroxymethyl)prop-2-enoate	<a href="#">[1]</a>
CAS Number	21871-10-3	<a href="#">[2]</a>

## Spectroscopic Data

Detailed spectroscopic data for pure **vernodalin** is not extensively tabulated in the available literature. However, data for the related compound, **vernodalinol**, has been thoroughly characterized and is presented here as a reference. Some partial NMR data for **vernodalin** is also available.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

**Vernodalinol**: The <sup>1</sup>H and <sup>13</sup>C NMR spectroscopic data for **vernodalinol**, recorded in methanol-d<sub>4</sub> at 500 MHz and 125 MHz respectively, are detailed below.[\[3\]](#)

Table 2.1: <sup>1</sup>H and <sup>13</sup>C NMR Data for **Vernodalinol**[\[3\]](#)

Position	$\delta\text{H}$ (ppm) (multiplicity, J in Hz)	$\delta\text{C}$ (ppm)
1	5.76 (dd, 17.5, 11.0)	139.7
2a	5.21 (d, 11.0)	112.9
2b	5.25 (d, 17.5)	
3	-	163.7
4	-	131.4
5	2.55 (m)	49.2
6	4.15 (t, 10.5)	67.0
7	3.51 (t, 10.0)	45.1
8	5.38 (dd, 11.0, 5.0)	68.0
9a	1.64 (m)	35.9
9b	2.01 (m)	
10	-	38.1
11	-	136.2
12	-	166.5
13a	5.79 (s)	127.0
13b	6.34 (s)	
14a	2.21 (m)	69.0
14b	2.41 (m)	
15a	5.77 (s)	131.2
15b	6.54 (s)	
16	-	163.3
17	-	138.6
18	4.19 (s)	58.5

19a	5.85 (s)	122.3
19b	6.19 (s)	

**Vernodalin:** Partial  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **vernodalin** in a mixed solvent of  $\text{CDCl}_3$  and  $\text{CD}_3\text{OD}$  have been reported.[4]

Table 2.2: Partial  $^1\text{H}$  and  $^{13}\text{C}$  NMR Data for **Vernodalin**[4]

Position/Proton	$\delta\text{H}$ (ppm)	$\delta\text{C}$ (ppm)
H-15	6.54 (s)	-
H-4'	6.13 (br. s)	-
H-13	6.01 (d, $J=3.0$ Hz)	-
C-1'	-	167.3
C-2'	-	138.8
C-3'	-	126.9
C-7	-	49.9
C-5	-	46.0
C-10	-	40.4
C-9	-	38.4

## Infrared (IR) Spectroscopy

**Vernodalinol:** The IR spectrum of **vernodalinol** (KBr) shows characteristic absorption bands for its functional groups.[3]

Table 2.3: IR Absorption Bands for **Vernodalinol**[3]

Wavenumber (cm <sup>-1</sup> )	Functional Group
3600–2600	Carboxyl (-COOH)
3443	Hydroxyl (-OH)
3108, 3083	Alkene (=C-H)
1707	Carbonyl (C=O)
1626	Alkene (C=C)

## UV-Visible (UV-Vis) Spectroscopy

**Vernodalinol**: The UV-Vis spectrum of **vernodalinol** in dry methanol exhibits a maximum absorption ( $\lambda_{\text{max}}$ ) indicative of an enone chromophore.[\[3\]](#)

Table 2.4: UV-Vis Absorption Data for **Vernodalinol**[\[3\]](#)

Solvent	$\lambda_{\text{max}}$ (nm)	log $\epsilon$
Dry Methanol	235	2.76

## Physical Properties

Detailed physical properties such as melting point and solubility for pure **vernodalin** are not well-documented. However, the data for **vernodalinol** provides a useful reference.

Table 3.1: Physical Properties of **Vernodalinol**[\[3\]](#)

Property	Value
Appearance	Colorless crystals
Melting Point	217–218 °C
Optical Rotation	+178.70 (c 0.253, dry MeOH)

## Experimental Protocols

The isolation of pure **vernodalin** typically involves extraction from the leaves of *Vernonia amygdalina*, followed by chromatographic purification. While a specific protocol for pure **vernodalin** is not exhaustively detailed, the following procedure for the isolation of the closely related **vernodalinol** provides a robust methodological framework.<sup>[3][5][6]</sup>

## Extraction

- **Plant Material Preparation:** Dried leaves of *Vernonia amygdalina* are ground into a fine powder.
- **Solvent Extraction:** The powdered leaves are extracted with 85% ethanol. This can be performed using maceration or a Soxhlet apparatus.<sup>[7][8]</sup>
- **Concentration:** The ethanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

## Fractionation

- **Liquid-Liquid Partitioning:** The crude ethanolic extract is subjected to liquid-liquid partitioning with solvents of increasing polarity, such as hexane, chloroform, and n-butanol, to separate compounds based on their polarity.<sup>[3][5]</sup>

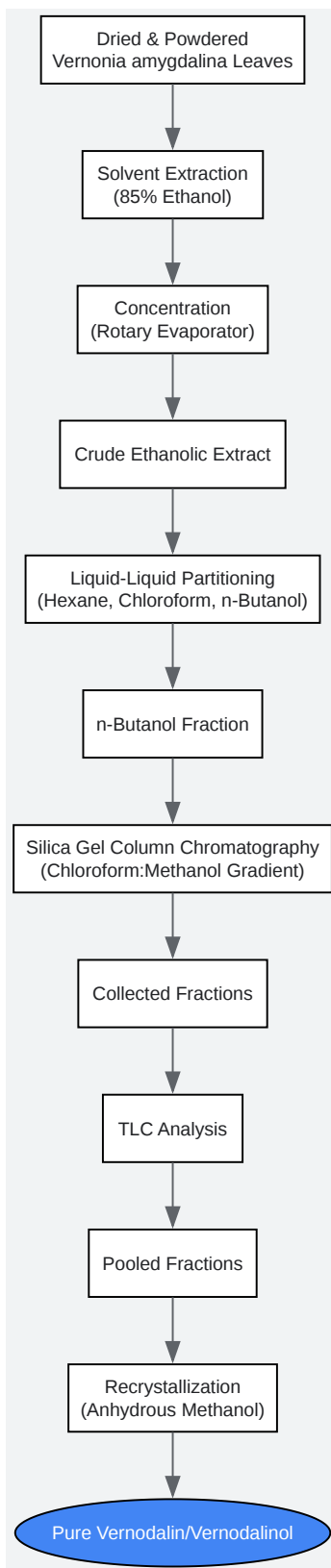
## Chromatographic Purification

- **Column Chromatography:** The n-butanol fraction, which is typically enriched with sesquiterpene lactones, is subjected to column chromatography on silica gel.
- **Elution:** The column is eluted with a gradient of solvents, commonly a mixture of chloroform and methanol (e.g., 80:20 v/v), to separate the different components.<sup>[3]</sup>
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by Thin Layer Chromatography (TLC) to identify those containing the compound of interest. Fractions with similar TLC profiles are pooled.

## Purification and Crystallization

- **Recrystallization:** The pooled fractions containing the desired compound are further purified by repeated recrystallization from a suitable solvent, such as anhydrous methanol.<sup>[3]</sup>

- Washing and Drying: The resulting crystals are washed with solvents like ethyl acetate and acetone to remove impurities and then dried to yield the pure compound.[3]



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*Experimental workflow for the isolation of **vernodalin**/**vernodalinol**.*

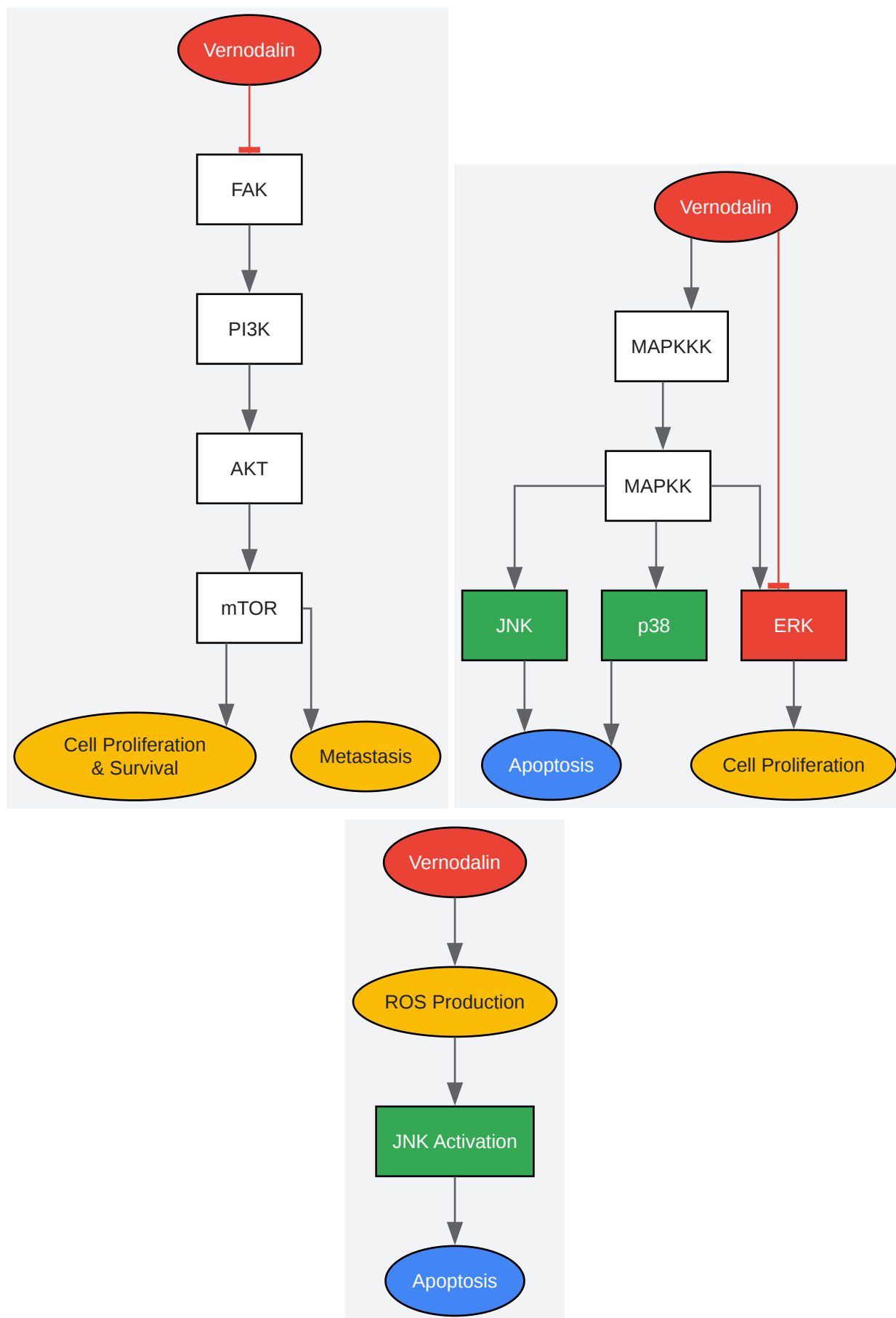
## Signaling Pathways Modulated by Vernodalin

**Vernodalin** has been shown to exert its biological effects, particularly its anticancer properties, through the modulation of several key intracellular signaling pathways.

### FAK/PI3K/AKT/mTOR Signaling Pathway

**Vernodalin** attenuates the FAK/PI3K/AKT/mTOR signaling pathway, which is crucial for cell proliferation, survival, and metastasis. By inhibiting the phosphorylation of key proteins in this cascade, **vernodalin** can suppress tumor growth and invasion.





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## References

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